

Safe Disposal and Handling of CSRM617: A Comprehensive Guide

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Compound of Interest

Compound Name: CSRM617

Cat. No.: B15542692

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This document provides essential safety and logistical information for the proper disposal and handling of **CSRM617**, a selective small-molecule inhibitor of the transcription factor ONECUT2. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and compliance with regulatory standards.

Hazard Identification and Safety Precautions

CSRM617 hydrochloride is classified as a hazardous substance. All personnel handling this compound must be aware of its potential risks and adhere to the prescribed safety measures.

Table 1: GHS Hazard Classification for **CSRM617** Hydrochloride^{[1][2]}

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning[1][2]

It is imperative to wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection, when handling **CSRM617**. [1][2]

Step-by-Step Disposal Procedures for CSRM617

Adherence to the following step-by-step process is crucial for the safe and compliant disposal of **CSRM617** waste.

Step 1: Waste Collection and Segregation

- Collect all waste materials containing **CSRM617**, including unused product, contaminated lab supplies (e.g., pipette tips, gloves, vials), and solutions. [1]
- Segregate **CSRM617** waste from other laboratory waste streams. [1] Do not mix with non-hazardous or other types of chemical waste unless specifically permitted by your institution's guidelines. [1]

Step 2: Waste Containerization

- Solid Waste:** Place solid waste and empty containers in a clearly labeled, sealed, and compatible hazardous waste container. [1]
- Liquid Waste:** Collect liquid waste in a dedicated, leak-proof, and clearly labeled hazardous waste container. [1]

Step 3: Labeling of Hazardous Waste

Properly label all waste containers with the following information:

- "Hazardous Waste" and the full chemical name: "**CSRM617** hydrochloride".^[1]
- The CAS Number: 1353749-74-2.^[1]
- Specific hazards (e.g., "Toxic," "Irritant").^[1]
- The accumulation start date.^[1]
- The responsible researcher's name and contact information.^[1]

Step 4: Storage of Hazardous Waste

Store the sealed and labeled hazardous waste containers in a designated, secure, and well-ventilated satellite accumulation area.^[1] Ensure the storage area is away from incompatible materials.^[1] Recommended storage conditions for stock solutions are -80°C for up to 6 months or -20°C for up to 1 month.^{[1][3]}

Step 5: Arranging for Professional Disposal

CSRM617 waste must be disposed of by a licensed hazardous waste disposal company.^[1] Always consult your local Environmental Health and Safety (EHS) department for specific institutional requirements.^[1] The overarching principle is to "Dispose substance in accordance with prevailing country, federal, state and local regulations".^{[1][2]}

Step 6: Documentation

Maintain a detailed log of all **CSRM617** waste generated, including quantities and dates of disposal.^[1] Retain all paperwork and manifests from the hazardous waste disposal company as required by institutional and regulatory policies.^[1]

Experimental Protocols and Data

CSRM617 is a selective inhibitor of the transcription factor ONECUT2 (OC2), which is a master regulator of the androgen receptor (AR).^{[4][5]} It has been shown to inhibit the growth of prostate cancer cell lines and induce apoptosis.^{[3][4][6]}

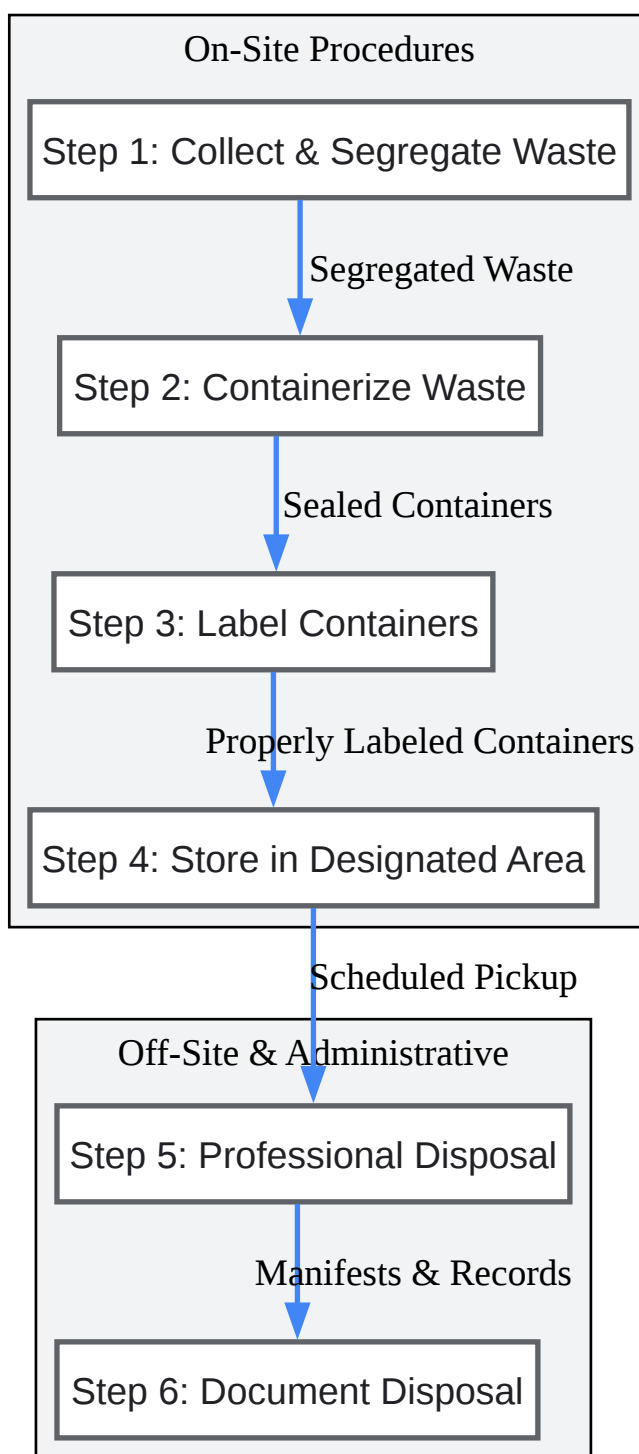
Table 2: In Vitro Efficacy of **CSRM617**

Assay	Cell Lines	Concentration Range	Duration	Effect
Cell Growth Inhibition	PC-3, 22RV1, LNCaP, C4-2	0.01-100 μ M	48 hours	Inhibits cell growth
Apoptosis Induction	22RV1	10-20 μ M	48 hours	Induces apoptosis
Apoptosis Induction (Western Blot)	22RV1	20 μ M	72 hours	Appearance of cleaved Caspase-3 and PARP

Apoptosis Assay by Western Blot

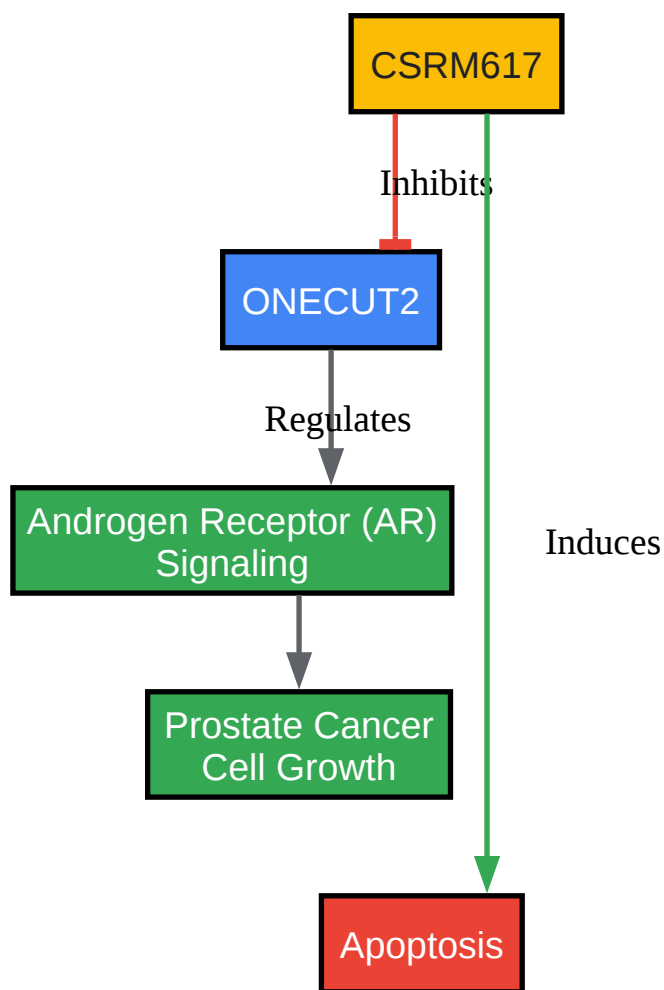
To assess the induction of apoptosis by **CSRM617**, 22RV1 cells can be treated with 10-20 μ M of **CSRM617** or a vehicle for 48-72 hours.[5] Following treatment, cells are harvested and lysed.[5] Equal amounts of protein are then separated by SDS-PAGE, transferred to a PVDF membrane, and probed with primary antibodies against cleaved Caspase-3 and cleaved PARP. [5]

Visualizations



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Caption: Workflow for the proper disposal of **CSRM617**.



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Caption: Simplified signaling pathway of **CSRM617** action.

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